

Physical properties of 3,4-Dimethylfuran (boiling point, density)

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Compound of Interest

Compound Name: 3,4-Dimethylfuran

Cat. No.: B029692

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Technical Guide to the Physical Properties of 3,4-Dimethylfuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3,4-Dimethylfuran**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is utilized.

Physical Properties of 3,4-Dimethylfuran

3,4-Dimethylfuran is a heterocyclic organic compound. An understanding of its physical properties is essential for its proper handling, application, and for the design of chemical processes.

Quantitative Data Summary

The table below summarizes the key physical properties of **3,4-Dimethylfuran**.

Physical Property	Value	Units	Conditions
Boiling Point	103.2 ± 9.0[1]	°C	At 760 mmHg
103.00 to 104.00 (est.)[2]	°C	At 760.00 mm Hg	
Density	0.9 ± 0.1[1]	g/cm ³	Standard Conditions

Experimental Protocols

The following sections detail standard laboratory methodologies for the determination of the boiling point and density of organic liquids like **3,4-Dimethylfuran**.

Determination of Boiling Point (Capillary Method)

This method is a common micro-scale technique for determining the boiling point of a liquid.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamps

Procedure:

- A small amount of **3,4-Dimethylfuran** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.

- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is clamped and immersed in a Thiele tube or oil bath.
- The bath is heated gently and evenly.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath

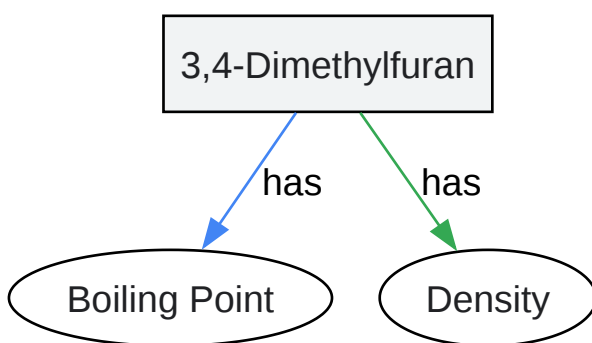
Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured using an analytical balance (m_{pyc}).
- The pycnometer is filled with distilled water of a known temperature and its mass is measured ($m_{\text{pyc}+\text{water}}$). The temperature of the water should be recorded.

- The mass of the water is calculated ($m_{\text{water}} = m_{\text{pyc+water}} - m_{\text{pyc}}$).
- The volume of the pycnometer at that temperature can be calculated using the known density of water at that temperature ($V = m_{\text{water}} / \rho_{\text{water}}$).
- The pycnometer is then emptied, dried, and filled with **3,4-Dimethylfuran** at the same temperature.
- The mass of the pycnometer filled with **3,4-Dimethylfuran** is measured ($m_{\text{pyc+sample}}$).
- The mass of the **3,4-Dimethylfuran** is calculated ($m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$).
- The density of the **3,4-Dimethylfuran** is then calculated using the formula: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Logical Relationships

The following diagram illustrates the direct relationship between the chemical compound, **3,4-Dimethylfuran**, and its fundamental physical properties.



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References

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Phone: (601) 213-4426

Email: info@benchchem.com